

Barium Thiosulfate: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Barium thiosulfate*

Cat. No.: *B1580492*

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CAS Number: 35112-53-9

This technical guide provides an in-depth overview of **barium thiosulfate**, a compound with diverse applications in research and potential, though less explored, avenues in drug development. This document details its chemical and physical properties, experimental protocols for its synthesis and analysis, and explores the biological significance of its constituent ions, offering insights for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

Barium thiosulfate (BaS_2O_3) is an inorganic salt that primarily exists as a white crystalline monohydrate ($\text{BaS}_2\text{O}_3 \cdot \text{H}_2\text{O}$).^[1] It is characterized by its low solubility in water and insolubility in ethanol.^[1] The compound is known to be toxic, a characteristic of soluble barium compounds.^[2]

Quantitative Data Summary

The key quantitative properties of **barium thiosulfate** are summarized in the table below for easy reference and comparison.

Property	Value	References
CAS Number	35112-53-9	[3][4]
Molecular Formula	BaS ₂ O ₃	[3]
Molecular Weight	249.46 g/mol	[3][5]
Appearance	White crystalline powder	[1]
Solubility in Water	0.25 g / 100 mL at 15°C	[1]
Decomposition Temperature	Decomposes at approximately 228°C to form barium sulfate, sulfur, and sulfur dioxide. Loses water of hydration at 110°C.	[1]
Density	3.45 g/cm ³	[6]

Experimental Protocols

Synthesis of Barium Thiosulfate Monohydrate

A common and straightforward method for the laboratory synthesis of **barium thiosulfate monohydrate** is through a precipitation reaction involving a soluble barium salt and a soluble thiosulfate salt.[7]

Materials:

- Barium chloride dihydrate (BaCl₂·2H₂O)
- Sodium thiosulfate pentahydrate (Na₂S₂O₃·5H₂O)
- Distilled water
- 95% Ethanol
- Beakers
- Stirring rod or magnetic stirrer

- Suction filtration apparatus (Buchner funnel, filter flask, vacuum source)
- Filter paper

Procedure:

- Prepare a solution of barium chloride by dissolving 35 g of barium chloride dihydrate in 100 mL of distilled water in a beaker.[8]
- In a separate beaker, prepare a solution of sodium thiosulfate by dissolving 35.5 g of sodium thiosulfate pentahydrate in it.[8]
- Slowly add the sodium thiosulfate solution to the barium chloride solution while continuously stirring. A white precipitate of **barium thiosulfate** monohydrate will form immediately.[8]
- Continue stirring the mixture for a few minutes to ensure the reaction goes to completion.[8]
- Set up the suction filtration apparatus.
- Filter the precipitate under suction and wash it three times with 20 mL portions of ice-cold water to remove soluble impurities like sodium chloride.[8]
- Finally, wash the precipitate with a similar portion of 95% ethanol to aid in drying.[8]
- Dry the collected **barium thiosulfate** monohydrate in air. The expected yield is approximately 95%.[8]

Purity Assessment

The purity of the synthesized **barium thiosulfate** can be assessed using several analytical techniques:

- X-ray Diffraction (XRD): To confirm the crystalline structure and phase purity of the compound.[7]
- Thermogravimetric Analysis (TGA): To determine the water of hydration content and the decomposition temperature.[7]

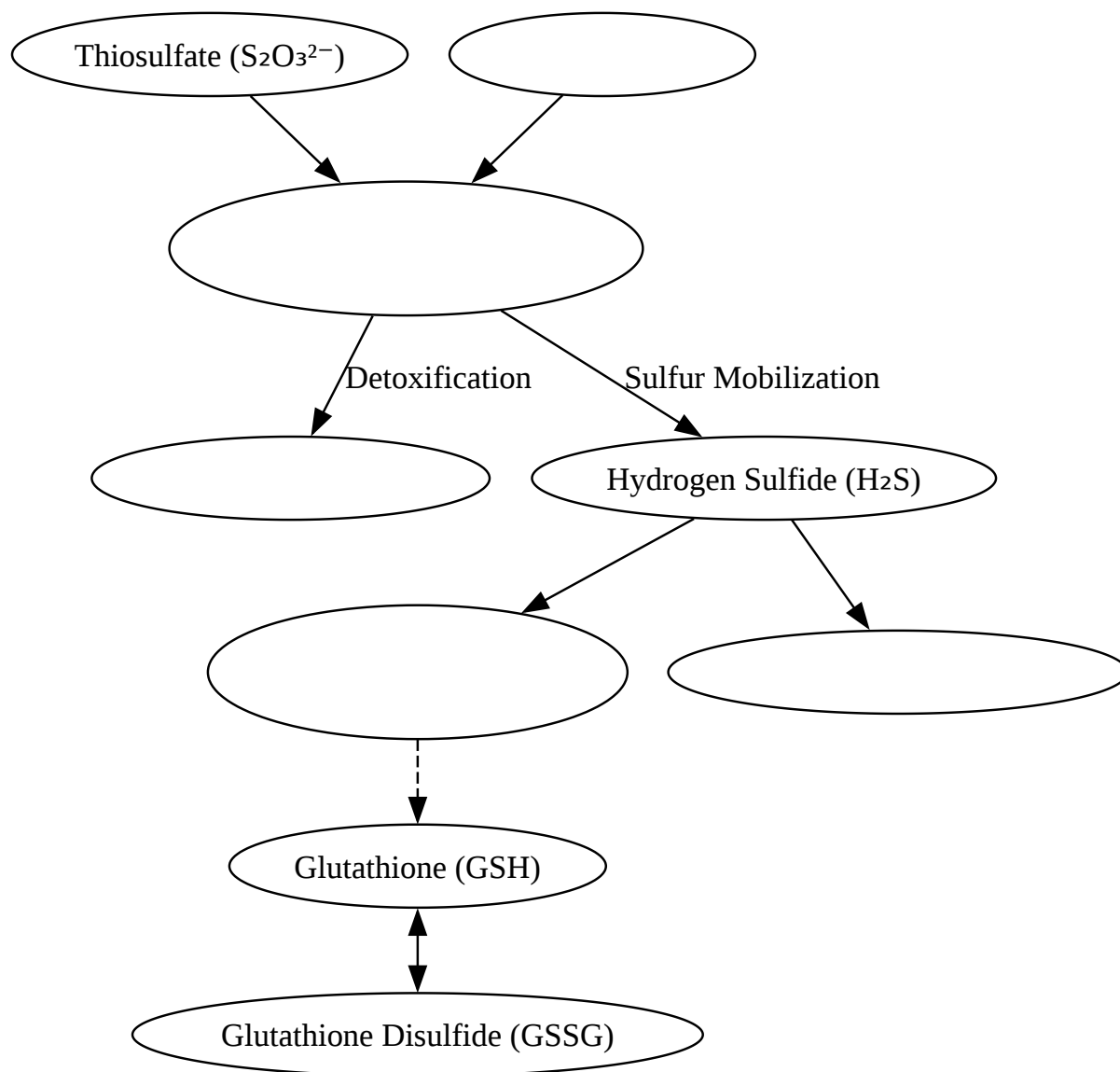
- Iodometric Titration: This classical chemical method can be used to quantify the thiosulfate content, thereby assessing the purity.[\[7\]](#)

Biological Significance and Potential Signaling Pathways

While **barium thiosulfate** itself is not directly implicated in specific signaling pathways, its constituent ions, barium (Ba^{2+}) and thiosulfate ($\text{S}_2\text{O}_3^{2-}$), have distinct and important biological roles. Understanding these individual contributions is crucial for assessing the compound's potential biological effects and therapeutic applications.

The Role of the Thiosulfate Anion

The thiosulfate anion is a key player in sulfur metabolism and cellular redox homeostasis, primarily through the action of the mitochondrial enzyme thiosulfate sulfurtransferase (TST), also known as rhodanese.[\[9\]](#)[\[10\]](#) TST catalyzes the transfer of a sulfur atom from thiosulfate to various acceptors, influencing several critical cellular processes.[\[11\]](#)

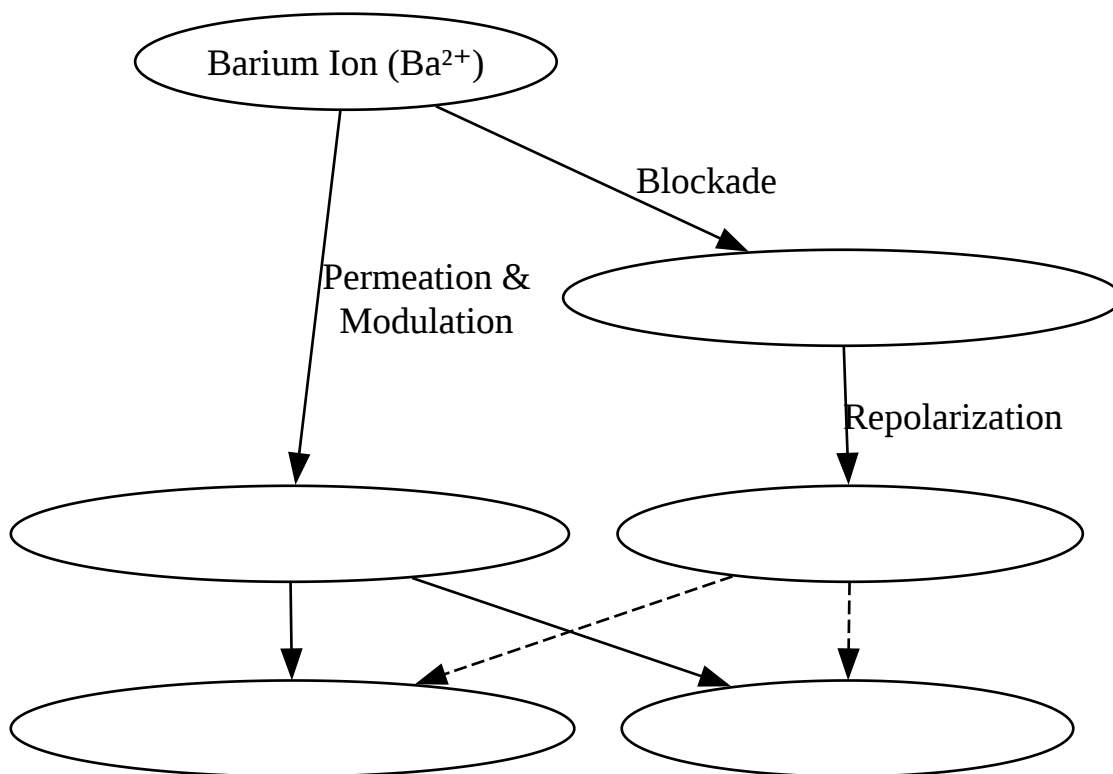


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Dysregulation of TST has been linked to various pathologies, including metabolic disorders, neurological diseases, and cardiovascular conditions, highlighting its potential as a therapeutic target.[11] Sodium thiosulfate is an FDA-approved drug that has demonstrated antioxidant and anti-inflammatory effects in preclinical models.[11]

The Role of the Barium Cation

The barium cation (Ba^{2+}) is known to interact with and block various types of potassium (K^+) channels, and it can also permeate and interact with calcium (Ca^{2+}) channels.[12][13][14] These interactions can have significant effects on excitable cells like neurons and muscle cells.



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The ability of barium to substitute for calcium in some cellular processes, such as triggering neurotransmitter release, but not others, makes it a useful tool for dissecting calcium-dependent signaling pathways in research.[15]

Applications in Research and Drug Development

Current Research Applications

Barium thiosulfate has established applications in several areas of scientific research:

- **Analytical Chemistry:** Used as a precipitating agent for the determination of sulfate and certain heavy metals.
- **Radiochemistry:** Employed in the separation of radioactive isotopes, particularly barium and radium.

Potential in Drug Development

While direct applications of **barium thiosulfate** in drug development are not well-documented, its properties and those of its constituent ions suggest potential areas for exploration:

- **Contrast Agents:** Barium sulfate is a well-known X-ray contrast agent.^[16] **Barium thiosulfate**'s insolubility and high barium content could make it a candidate for similar applications, potentially with different pharmacokinetic properties. Research into barium-based contrast agents for micro-CT imaging is ongoing.^{[17][18]}
- **Drug Delivery:** The development of barium sulfate nanoparticles for drug delivery is an active area of research.^[19] The thiosulfate moiety could potentially be functionalized to attach therapeutic molecules, creating a theranostic agent.
- **Modulation of Ion Channels:** Given the well-established effects of barium ions on potassium and calcium channels, **barium thiosulfate** could serve as a starting point for developing novel ion channel modulators. However, its toxicity would need to be carefully managed, likely through formulation strategies that control the release of barium ions.

Safety and Handling

Barium thiosulfate is classified as harmful if swallowed or inhaled.^[4] As with all soluble barium compounds, it should be handled with appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, in a well-ventilated area.^[2] In case of contact with skin, wash thoroughly with soap and water. If inhaled, move to fresh air. If swallowed, seek immediate medical attention.

Conclusion

Barium thiosulfate is a compound with well-defined chemical and physical properties and established synthesis protocols. While its current applications are primarily in analytical and radiochemistry, a deeper understanding of the distinct biological roles of the barium and thiosulfate ions opens up intriguing possibilities for its use in biomedical research and drug development. Further investigation into its biocompatibility, formulation into nanoparticles, and targeted delivery could unlock its potential as a contrast agent, a component of drug delivery systems, or a tool for studying ion channel function. This guide provides a solid foundation for

researchers and drug development professionals to explore the multifaceted nature of **barium thiosulfate**.

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